

Application Notes and Protocols for DPM-1001

Research in Animal Models

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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Introduction

DPM-1001 is a novel small molecule with a dual mechanism of action, functioning as both a potent, orally bioavailable inhibitor of protein-tyrosine phosphatase 1B (PTP1B) and a highly selective copper chelator.[1][2] This dual functionality makes **DPM-1001** a promising therapeutic candidate for two distinct pathological conditions: metabolic disorders such as type 2 diabetes and obesity, and genetic disorders of copper metabolism like Wilson's disease.[3][4]

As a PTP1B inhibitor, **DPM-1001** enhances insulin and leptin signaling pathways, which are critical for regulating glucose homeostasis and energy balance.[3] PTP1B is a negative regulator of these pathways, and its inhibition by **DPM-1001** has been shown to improve insulin sensitivity and promote weight loss in preclinical models of diet-induced obesity.[3]

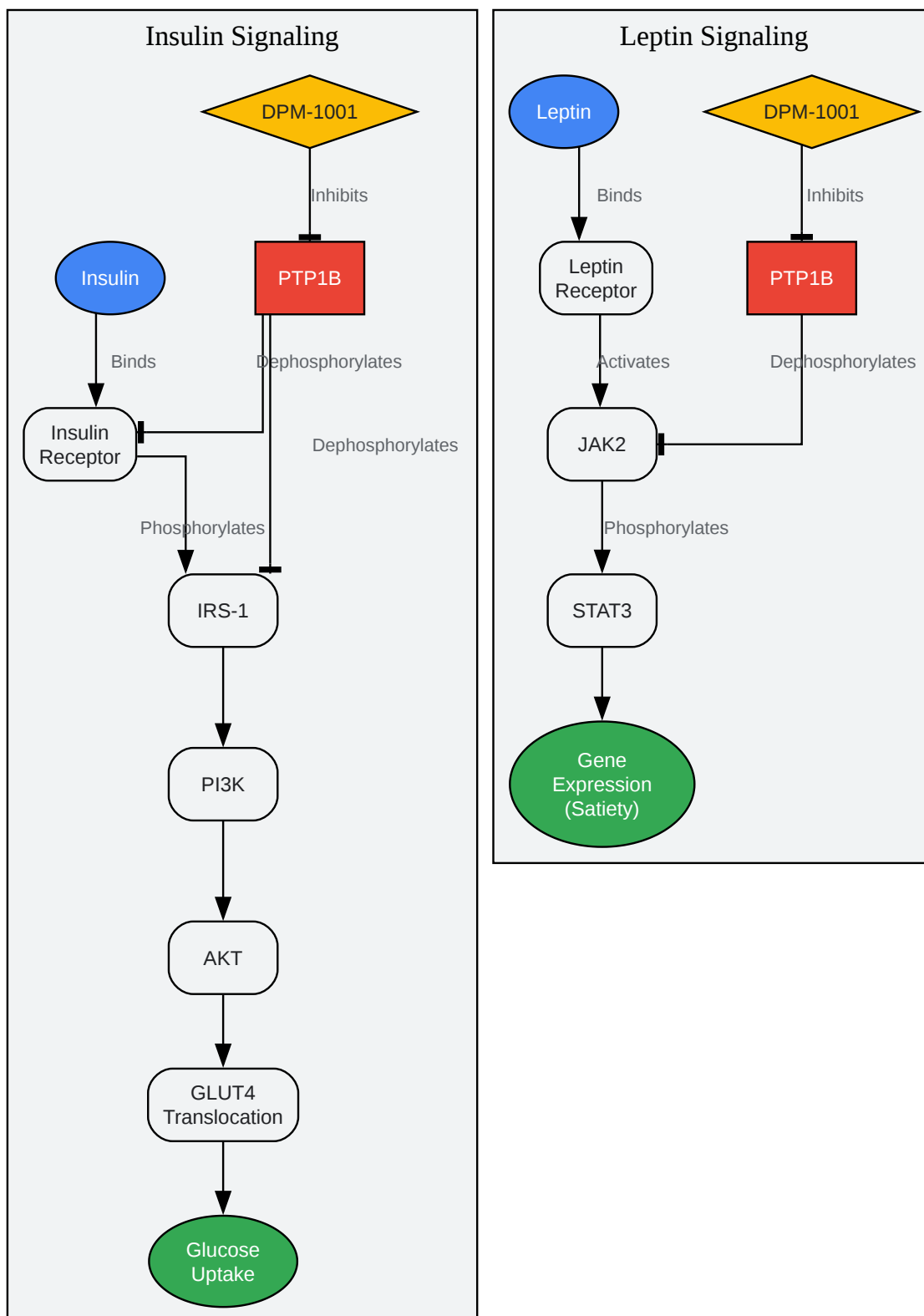
As a copper chelator, **DPM-1001** demonstrates remarkable specificity for copper ions.[1][2] This property is particularly relevant for the treatment of Wilson's disease, a genetic disorder characterized by the toxic accumulation of copper in various organs, most notably the liver and

brain.^{[1][5]} In animal models of Wilson's disease, **DPM-1001** has been shown to effectively reduce copper levels in these tissues, suggesting its potential as a therapeutic agent to mitigate the debilitating effects of this condition.^{[1][2]}

These application notes provide detailed protocols for utilizing relevant animal models to investigate the efficacy of **DPM-1001** in both metabolic and copper-overload disease settings.

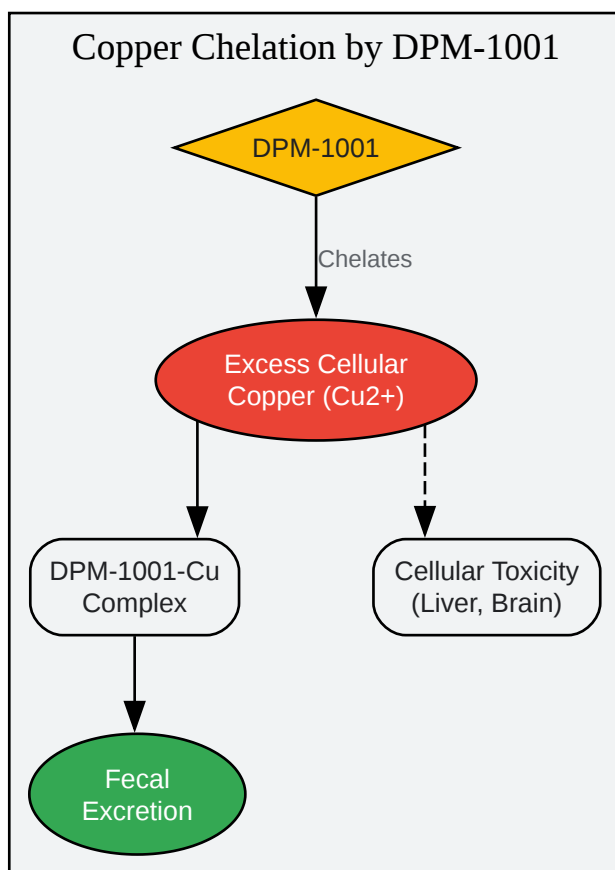
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental procedures, the following diagrams have been generated using the DOT language.



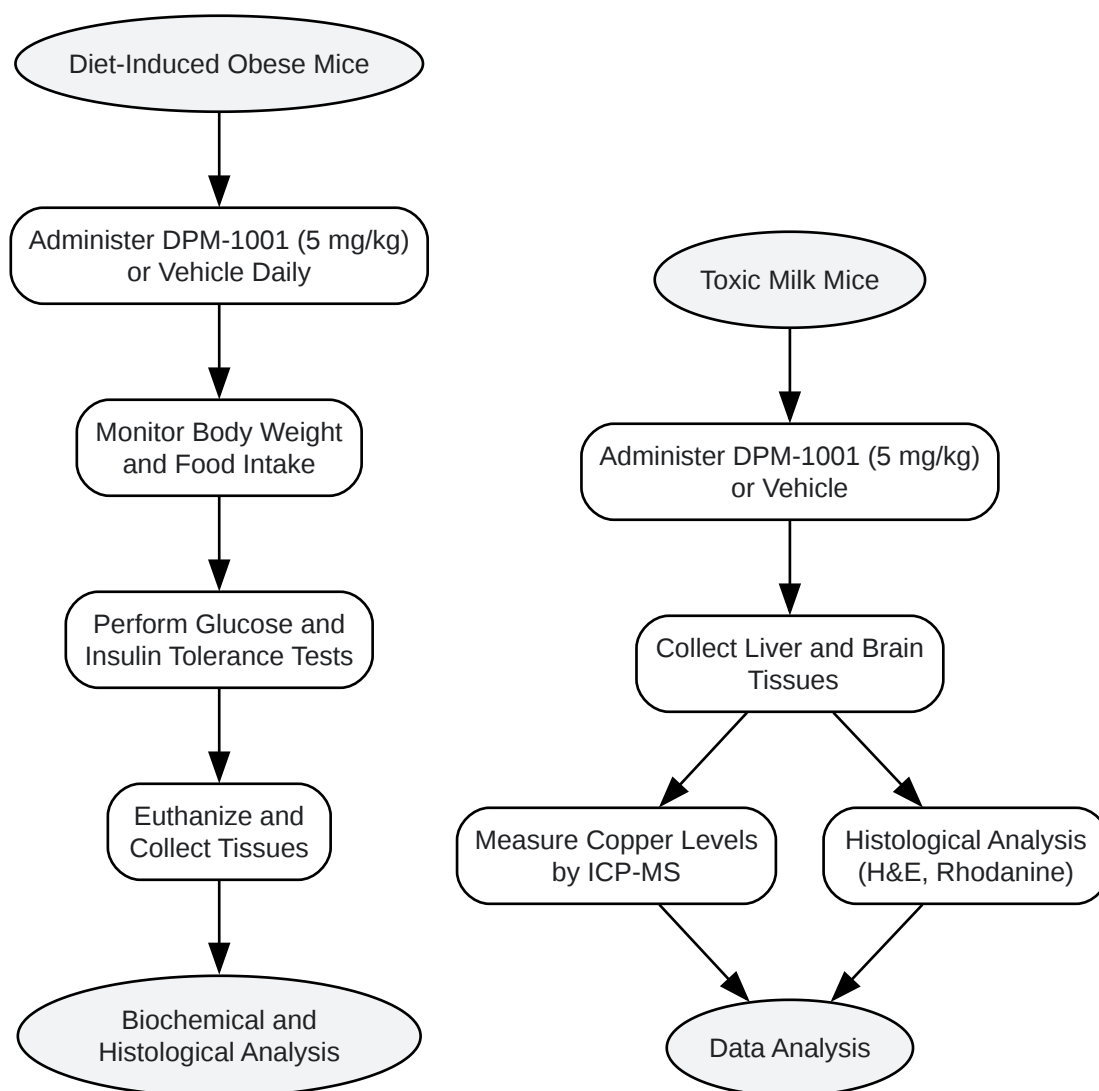
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DPM-1001 Mechanism in Metabolic Signaling



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DPM-1001 Mechanism in Copper Chelation



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References

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- [4. DepYmed Receives FDA Orphan Drug Designation for Clinical Candidate DPM-1001 for the Treatment of Wilson Disease - BioSpace \[biospace.com\]](#)
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